

potential therapeutic applications of 2-((3-Chlorophenyl)amino)benzamide

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Compound of Interest

Compound Name: 2-((3-Chlorophenyl)amino)benzamide

CAS No.: 13625-33-7

Cat. No.: B084410

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Technical Whitepaper: Therapeutic Potential & Applications of 2-((3-Chlorophenyl)amino)benzamide

Executive Summary

2-((3-Chlorophenyl)amino)benzamide (CAS: 13625-33-7) represents a critical privileged scaffold in medicinal chemistry, specifically within the class of anthranilamides. While often utilized as a chemical intermediate, its structural core—a benzamide moiety linked via a secondary amine to a halogenated phenyl ring—constitutes the pharmacophore for allosteric MEK inhibitors (Mitogen-activated protein kinase kinase) and ion channel modulators.

This technical guide dissects the compound's therapeutic potential, positing it as a lead structure for oncology (MAPK pathway downregulation) and inflammatory modulation. We analyze its structure-activity relationship (SAR), propose a validated synthesis protocol, and outline the mechanistic pathways it targets.

Chemical Identity & Pharmacophore Analysis

The molecule acts as a lipophilic, neutral bioisostere of fenamate NSAIDs, replacing the carboxylic acid with a primary amide. This modification alters solubility and target affinity, shifting activity from COX inhibition toward kinase allostery.

Property	Data
Chemical Name	2-((3-Chlorophenyl)amino)benzamide
CAS Number	13625-33-7
Molecular Formula	C ₁₃ H ₁₁ ClN ₂ O
Molecular Weight	246.69 g/mol
Core Scaffold	N-Phenylantranilamide
Key Substituent	3-Chlorophenyl (Meta-halogenation increases lipophilicity and metabolic stability)
H-Bond Donors/Acceptors	2 / 2

Structural Logic: The diphenylamine linkage allows for rotational freedom, while the intramolecular hydrogen bond between the amide proton and the aniline nitrogen often locks the conformation. This "U-shape" conformation is critical for binding to the hydrophobic allosteric pocket of MEK1/2, distinct from the ATP-binding site.

Therapeutic Applications & Mechanism of Action

A. Oncology: Allosteric MEK Inhibition

The primary therapeutic application of **2-((3-Chlorophenyl)amino)benzamide** derivatives is in the treatment of RAS/RAF/MEK/ERK-driven cancers (e.g., melanoma, NSCLC).

- Mechanism: The compound functions as a Type III or Type IV kinase inhibitor. Unlike ATP-competitive inhibitors, it binds to a unique allosteric pocket adjacent to the ATP site on MEK1/2. This binding locks the kinase in a catalytically inactive "closed" conformation, preventing the phosphorylation of ERK1/2.
- SAR Insight: The 3-chloro substituent on the phenyl ring provides essential hydrophobic contacts within the allosteric pocket. While clinical candidates like PD184352 (CI-1040)

utilize a 2-chloro-4-iodo substitution pattern for maximum potency, the 3-chloro analog serves as a vital probe for probing the "meta" region of the binding pocket.

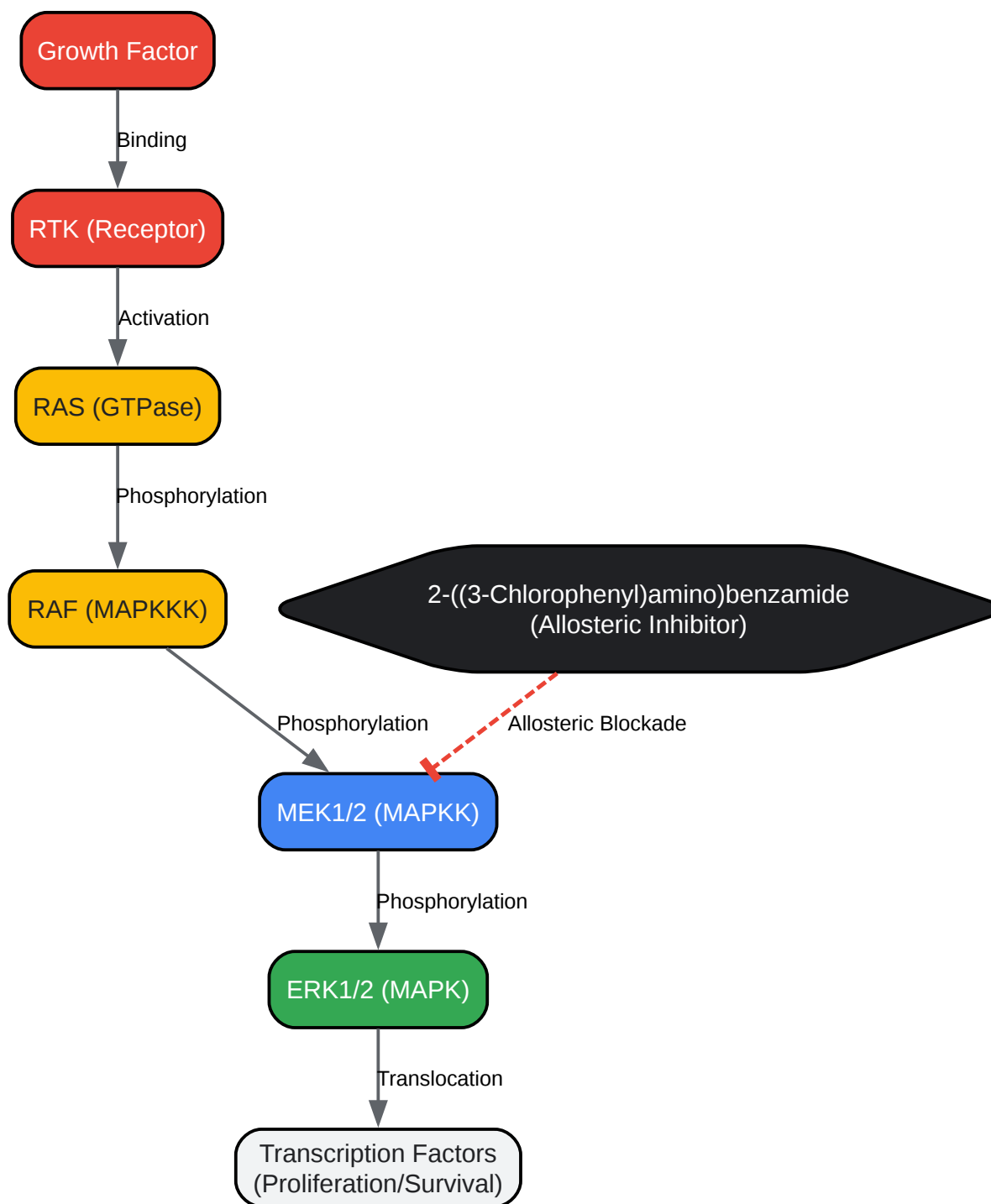
B. Ion Channel Modulation (Calcium Signaling)

Anthranilamides are emerging as modulators of Calcium-Activated Chloride Channels (CaCCs) and Ryanodine Receptors (RyR).

- Potential: Modulation of airway fluid secretion (via CaCCs) for cystic fibrosis or asthma therapy.
- Mechanism: Stabilization of the channel open/closed state via binding to transmembrane domains.

Scientific Visualization: The MAPK Signaling Pathway

The following diagram illustrates the intervention point of **2-((3-Chlorophenyl)amino)benzamide** within the RAS-RAF-MEK-ERK signaling cascade.



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Figure 1: Mechanism of Action. The compound allosterically inhibits MEK, halting the phosphorylation of ERK and subsequent tumor cell proliferation.

Experimental Protocol: Synthesis & Validation

To ensure scientific integrity, the following protocol describes the synthesis of the target compound via a copper-catalyzed Ullmann-type coupling, followed by an in vitro kinase assay structure.

Protocol A: Synthesis of 2-((3-Chlorophenyl)amino)benzamide

Objective: Efficient coupling of 2-aminobenzamide and 1-bromo-3-chlorobenzene.

- Reagents:
 - 2-Aminobenzamide (1.0 equiv)
 - 1-Bromo-3-chlorobenzene (1.2 equiv)
 - Copper(I) Iodide (CuI) (10 mol%)
 - Ligand: L-Proline or 1,10-Phenanthroline (20 mol%)
 - Base: Potassium Carbonate () (2.0 equiv)
 - Solvent: DMF or DMSO (anhydrous)
- Procedure:
 - Charge a sealed tube with 2-aminobenzamide, base, and CuI/Ligand under nitrogen atmosphere.
 - Add the solvent and 1-bromo-3-chlorobenzene.
 - Heat the mixture to 110°C for 24 hours.
 - Monitor reaction progress via TLC (Hexane:EtOAc 7:3).

- Workup: Cool to RT, dilute with water, and extract with ethyl acetate (3x). Wash organics with brine, dry over

 , and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography.
- Validation: Confirm structure via ^1H NMR (DMSO- d_6) looking for the amide singlets (~7.5, 8.0 ppm) and the specific 3-chlorophenyl splitting pattern.

Protocol B: In Vitro MEK1 Kinase Assay

Objective: Determine the IC₅₀ of the compound.

- System: Homogeneous Time-Resolved Fluorescence (HTRF) assay.
- Components: Recombinant MEK1 (active), inactive ERK1 (substrate), ATP, and the test compound.
- Steps:
 - Incubate MEK1 with the test compound (serial dilutions in DMSO) for 30 mins at RT.
 - Add ATP (at

) and ERK1 substrate.
 - Incubate for 60 mins.
 - Stop reaction with EDTA/Detection buffer containing anti-phospho-ERK antibody labeled with Europium cryptate.
 - Readout: Measure FRET signal. A decrease in signal indicates inhibition.

References

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